

Technical Guide: Safety and Handling of 1-Fluoro-2-iodo-4-nitrobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Fluoro-2-iodo-4-nitrobenzene**

Cat. No.: **B1337161**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **1-Fluoro-2-iodo-4-nitrobenzene** (CAS No. 177363-10-9). The information is intended to guide laboratory personnel in the safe use of this compound, minimizing exposure risks and ensuring proper emergency response.

Hazard Identification and Classification

1-Fluoro-2-iodo-4-nitrobenzene is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure

Signal Word: Danger

Hazard Pictograms:

- GHS06 (Skull and Crossbones)
- GHS08 (Health Hazard)

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value
Molecular Formula	C ₆ H ₃ FINO ₂
Molecular Weight	267.00 g/mol [1] [2]
Appearance	Dark yellow solid [3]
Melting Point	21 - 25.8 °C [4] [5]
Boiling Point	205 - 296 °C [4] [5]
Flash Point	83 °C (181.4 °F) [6] [7]
Solubility	Insoluble in cold water. [5]

Exposure Controls and Personal Protection

Strict adherence to the following exposure control measures is mandatory to ensure personnel safety.

Engineering Controls

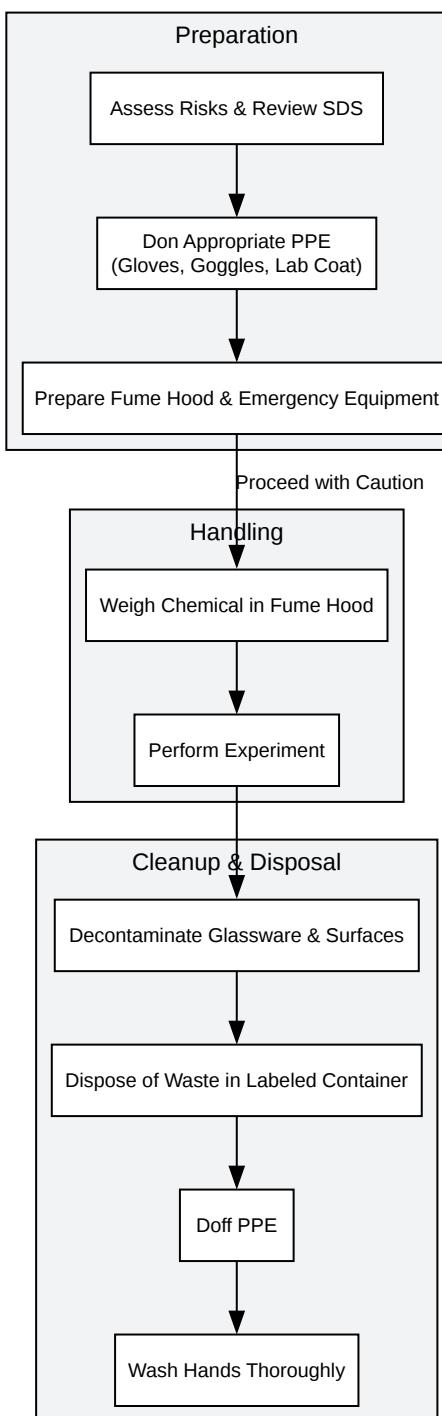
- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [\[4\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[7\]](#)[\[10\]](#)

Personal Protective Equipment (PPE)

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield meeting OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [6] [7] [8] [10]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. [6] [7] [8] [10] Gloves must be inspected before use and disposed of properly after. [4]
Respiratory Protection	If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [6] [7] [8] [10] A full-face air-purifying respirator is recommended when the concentration and type of airborne substances are known. [11]

A logical workflow for handling **1-Fluoro-2-iodo-4-nitrobenzene** is depicted in the following diagram:

Safe Handling Workflow for 1-Fluoro-2-iodo-4-nitrobenzene

[Click to download full resolution via product page](#)

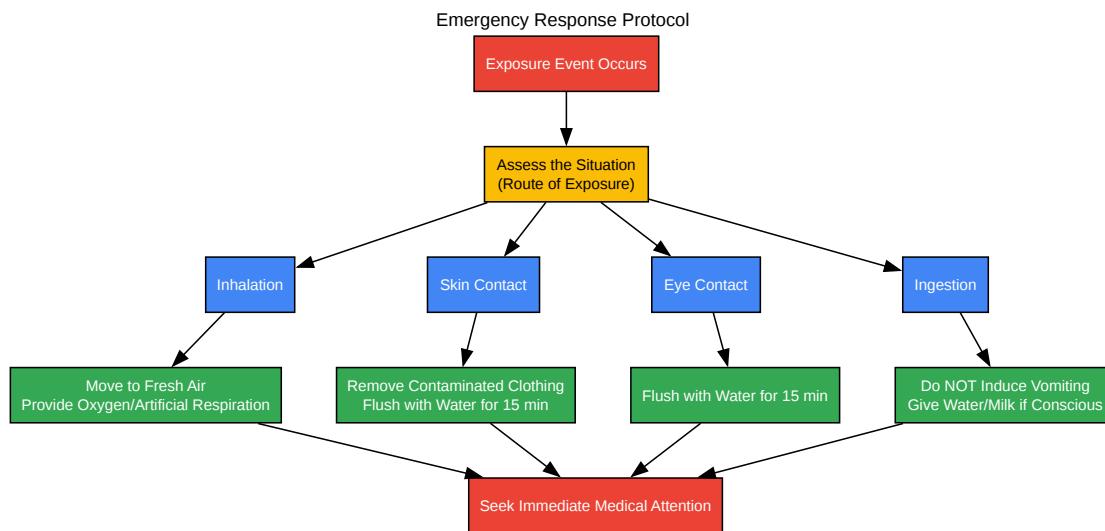
Caption: General workflow for safely handling **1-Fluoro-2-iodo-4-nitrobenzene**.

First-Aid Measures

In the event of exposure, immediate action is critical. The following table outlines the appropriate first-aid measures.

Exposure Route	First-Aid Protocol
Inhalation	Remove the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, administer oxygen. Seek immediate medical attention.[3][6][8]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[6][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6][8]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

The following diagram illustrates the emergency response procedure:



Caption: Decision tree for emergency first-aid response to exposure.

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][8]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[8]

- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen iodide.[10][12]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4][6][8]

Accidental Release

- Personal Precautions: Evacuate unnecessary personnel.[8] Wear appropriate personal protective equipment as outlined in Section 3.2. Ensure adequate ventilation.[4][9]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4]
- Methods for Cleaning Up: For spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable, closed container for disposal.[6][8] For minor spills of solids, use dry clean-up procedures and avoid generating dust.[12]

Handling, Storage, and Disposal

- Handling: Avoid contact with skin, eyes, and clothing.[6] Do not breathe vapors or dust.[8] Wash hands thoroughly after handling.[6]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[6][8] Keep away from heat, sparks, and flame.[6]
- Disposal: Dispose of contents and container to a hazardous or special waste collection point in accordance with local, regional, national, and/or international regulations.[8]

Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.[6]
- Conditions to Avoid: Direct sunlight, extremely high or low temperatures, and incompatible materials.[6][8]
- Incompatible Materials: Strong oxidizing agents and strong bases.[6][10]

- Hazardous Decomposition Products: Nitrogen oxides, carbon monoxide, carbon dioxide, and fluoride/iodide fumes.[6][12]

Toxicological and Ecological Information

Toxicology

- Acute Toxicity:
 - LDLO Oral - Rat: 250 mg/kg[4]
 - LC50 Inhalation - Rat - 4 h: 2,600 mg/m³[4]
- Health Effects:
 - Harmful if swallowed, in contact with skin, or if inhaled.[4][8]
 - May cause damage to organs through prolonged or repeated exposure.[4][8]
 - Absorption into the body may cause cyanosis (bluish discoloration of the skin due to deficient oxygenation of the blood), with effects possibly delayed.[6]

Ecology

- Toxicity to Fish: LC50 - Pimephales promelas (fathead minnow) - 28.4 mg/l - 96 h[4]
- Environmental Fate: This substance is considered toxic to aquatic life with long-lasting effects. Discharge into the environment must be avoided.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Fluoro-4-iodonitrobenzene | C₆H₃FINO₂ | CID 19261611 - PubChem
[pubchem.ncbi.nlm.nih.gov]

- 2. chemscene.com [chemscene.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. fishersci.com [fishersci.com]
- 8. lobachemie.com [lobachemie.com]
- 9. fishersci.com [fishersci.com]
- 10. fishersci.com [fishersci.com]
- 11. epa.gov [epa.gov]
- 12. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 1-Fluoro-2-iodo-4-nitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1337161#safety-and-handling-precautions-for-1-fluoro-2-iodo-4-nitrobenzene\]](https://www.benchchem.com/product/b1337161#safety-and-handling-precautions-for-1-fluoro-2-iodo-4-nitrobenzene)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com